

A Comprehensive Technical Guide to the Physical Properties of Cesium Trifluoroacetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cesium Trifluoroacetate

Cat. No.: B1261972

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium trifluoroacetate (CsTFA), with the chemical formula CF_3COOCs , is an inorganic salt that has garnered significant attention in various scientific domains, particularly in biochemical research and materials science. Its unique combination of a heavy alkali metal cation (cesium) and a trifluoroacetate anion imparts a range of distinctive physical and chemical properties. This technical guide provides an in-depth overview of the physical characteristics of **Cesium Trifluoroacetate**, complete with quantitative data, detailed experimental protocols for property determination, and a visualization of its application in biochemical separations. This document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development who utilize or are considering the application of this versatile compound.

Core Physical Properties

Cesium trifluoroacetate is typically a white, crystalline, and hygroscopic solid at room temperature.^{[1][2]} Its high density and solubility in polar solvents are among its most notable and utilized characteristics.

Quantitative Physical Data

A summary of the key physical properties of **Cesium Trifluoroacetate** is presented in the table below. It is important to note the variations in reported values across different sources, which

may be attributable to differences in experimental conditions or sample purity.

Property	Value	Source(s)
Molecular Weight	245.92 g/mol	[3][4][5][6]
Appearance	White crystalline solid, Off-white solid, White powder (hygroscopic)	[1][2][4][7]
Melting Point	114-116 °C	[1][4][8]
115 °C	[9]	
122 °C	[4]	
Density	2.00 g/mL at 20 °C	[4][10][11]
Specific Gravity	1.95-2.05 at 20 °C	[4][12]
Relative Density	1.49	[1][7]
Solubility in Water	2 M at 20 °C (clear, colorless solution)	[4][8][10]
Extremely soluble (approx. 14 g/mL)	[13]	
Solubility in Other Solvents	Soluble in polar solvents (e.g., ethanol)	[13][14]
Insoluble in non-polar solvents (e.g., toluene)	[4]	
pH of Aqueous Solution	5.0 - 6.0	[4][12]
9.0 - 10.5 (2 M in H ₂ O at 25 °C)	[6][8]	

Experimental Protocols for Physical Property Determination

The following sections detail standardized methodologies for determining the key physical properties of inorganic salts like **Cesium Trifluoroacetate**.

Determination of Melting Point (Capillary Method)

The melting point of a crystalline solid is a critical indicator of its purity.

Principle: A small, powdered sample of the substance is heated at a controlled rate in a capillary tube. The temperature range over which the substance transitions from a solid to a liquid is observed and recorded as the melting point.[8]

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: Ensure the **Cesium Trifluoroacetate** sample is completely dry. Grind a small amount of the crystals into a fine powder using a mortar and pestle.
- Capillary Tube Loading: Tap the open end of a capillary tube into the powdered sample to collect a small amount of the solid. Invert the tube and gently tap it on a hard surface to pack the sample into the sealed end. The sample height should be approximately 2-3 mm.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.
- Rapid Determination (Optional): If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.
- Accurate Determination: For a precise measurement, set the heating rate to 1-2 °C per minute, starting from a temperature about 10-15 °C below the expected melting point.

- Observation: Observe the sample through the magnifying lens. Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire sample becomes a clear liquid (the end of the melting range).[1][8]
- Purity Check: A sharp melting range (0.5-1 °C) is indicative of a pure compound. Impurities tend to depress and broaden the melting range.[8]

Determination of Density (Displacement Method)

The density of a solid can be determined by measuring the volume of a liquid it displaces.

Principle: According to Archimedes' principle, the volume of a submerged, insoluble solid is equal to the volume of the fluid it displaces. By measuring the mass of the solid and its volume, the density can be calculated.

Apparatus:

- Analytical balance
- Graduated cylinder or pycnometer
- A liquid in which **Cesium Trifluoroacetate** is insoluble (e.g., toluene)

Procedure:

- Mass Measurement: Accurately weigh a sample of dry **Cesium Trifluoroacetate** crystals using an analytical balance. Record this mass (m).
- Initial Volume Measurement: Add a known volume of the chosen insoluble liquid to a graduated cylinder. Record this initial volume (V_1).
- Displacement: Carefully slide the weighed **Cesium Trifluoroacetate** sample into the graduated cylinder, ensuring no liquid splashes out and the solid is fully submerged.
- Final Volume Measurement: Record the new volume of the liquid in the graduated cylinder (V_2).

- Calculation: The volume of the **Cesium Trifluoroacetate** sample (V) is the difference between the final and initial volumes ($V = V_2 - V_1$). The density (ρ) is then calculated using the formula: $\rho = m / V$.

Determination of Solubility

Solubility is the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

Principle: A saturated solution is prepared at a specific temperature. A known volume of the saturated solution is then taken, the solvent is evaporated, and the mass of the remaining solute is measured.

Apparatus:

- Beakers
- Stirring rod
- Hot plate or water bath
- Volumetric flask
- Evaporating dish
- Analytical balance
- Thermometer

Procedure:

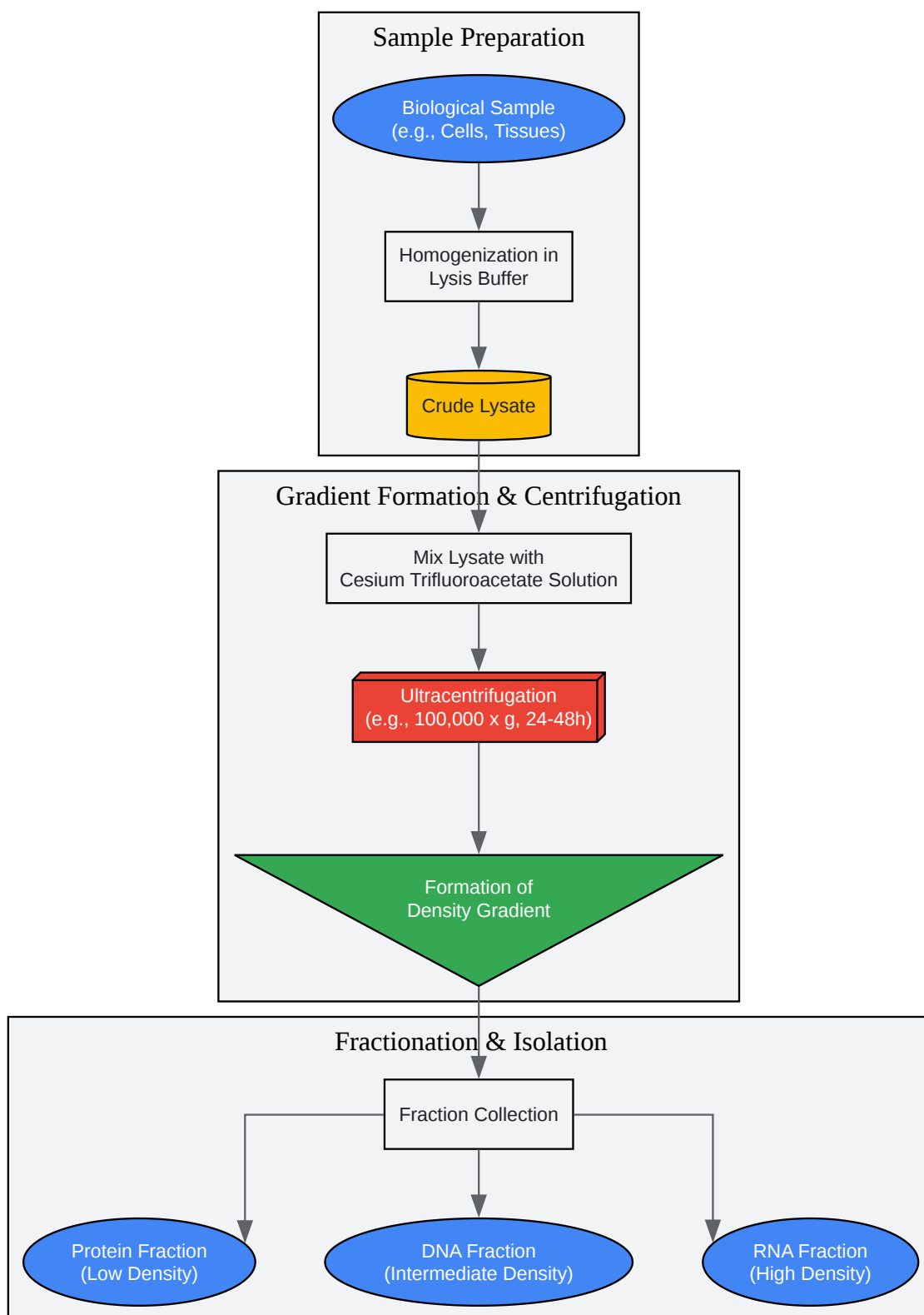
- Preparation of a Saturated Solution: Add an excess amount of **Cesium Trifluoroacetate** to a beaker containing a known volume of deionized water at a specific temperature (e.g., 20 °C). Stir the mixture thoroughly to ensure the solution is saturated. The presence of undissolved solid at the bottom confirms saturation.
- Equilibration: Allow the solution to equilibrate at the desired temperature, stirring occasionally.

- **Sample Collection:** Carefully decant or filter a known volume of the clear, saturated solution into a pre-weighed evaporating dish.
- **Evaporation:** Gently heat the evaporating dish to evaporate the water completely, leaving behind the dissolved **Cesium Trifluoroacetate**.
- **Mass Measurement:** Allow the evaporating dish to cool to room temperature in a desiccator and then weigh it. The difference between this mass and the initial mass of the empty dish gives the mass of the dissolved salt.
- **Calculation:** Calculate the solubility in grams per 100 mL or moles per liter (molarity).

Application in Biochemical Separations: A Workflow Visualization

Cesium trifluoroacetate is extensively used in molecular biology for the separation of nucleic acids (DNA and RNA) and proteins from crude biological mixtures through isopycnic ultracentrifugation.^{[15][16]} The high density of CsTFA solutions allows for the formation of a density gradient during centrifugation, enabling the separation of macromolecules based on their buoyant densities.

The following diagram illustrates the experimental workflow for the simultaneous isolation of RNA, DNA, and proteins using a **Cesium Trifluoroacetate** gradient.



[Click to download full resolution via product page](#)

Caption: Workflow for nucleic acid and protein separation using CsTFA.

Conclusion

Cesium Trifluoroacetate is a compound with a unique set of physical properties that make it an invaluable tool in scientific research, particularly in the separation and purification of macromolecules. Its high density, solubility, and thermal stability are key attributes that researchers can leverage. This guide has provided a detailed overview of these properties, standardized methods for their determination, and a visual representation of a key application. A thorough understanding of these characteristics is essential for the effective and reproducible use of **Cesium Trifluoroacetate** in the laboratory.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Determination of Melting Point [wiredchemist.com]
- 2. brinkart.com [brinkart.com]
- 3. legacy.babcock.edu.ng [legacy.babcock.edu.ng]
- 4. webs.anokaramsey.edu [webs.anokaramsey.edu]
- 5. solubilityofthings.com [solubilityofthings.com]
- 6. Density Determination of Solids and Liquids - EAG Laboratories [eag.com]
- 7. embibe.com [embibe.com]
- 8. chem.ucalgary.ca [chem.ucalgary.ca]
- 9. kchn.pg.gda.pl [kchn.pg.gda.pl]
- 10. jan.ucc.nau.edu [jan.ucc.nau.edu]
- 11. sites.prairiesouth.ca [sites.prairiesouth.ca]
- 12. Isolation of DNA-free RNA, DNA, and proteins by cesium trifluoroacetate centrifugation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. SSERC | Melting point determination [sserc.org.uk]
- 14. wjec.co.uk [wjec.co.uk]

- 15. US4482482A - Cesium trifluoroacetate solutions for the isolation of nucleic acids - Google Patents [patents.google.com]
- 16. Simultaneous banding of rat embryo DNA, RNA, and protein in cesium trifluoroacetate gradients - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Cesium Trifluoroacetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1261972#what-are-the-physical-properties-of-cesium-trifluoroacetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com